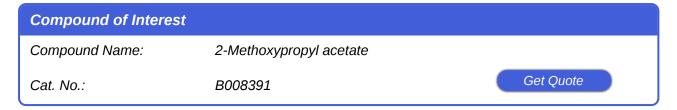




Application Notes and Protocols for 2-Methoxypropyl Acetate in Drug Delivery Systems

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Disclaimer: The following application notes and protocols are proposed based on the known physicochemical properties of **2-Methoxypropyl acetate** (MPA) and established principles of pharmaceutical formulation. As of the current date, specific, validated protocols for the use of **2-Methoxypropyl acetate** (CAS 70657-70-4) in drug delivery systems are not widely available in publicly accessible literature. Researchers should conduct thorough validation and safety assessments before adopting these proposed methods.

Introduction

2-Methoxypropyl acetate (MPA) is a colorless liquid with a fruity odor, utilized as a solvent in various industrial applications.[1] Its potential use in drug delivery systems stems from its solvent properties, which may be suitable for dissolving polymers and active pharmaceutical ingredients (APIs) in the formulation of controlled-release systems. However, significant toxicological concerns, particularly regarding reproductive toxicity, necessitate careful consideration and handling.[2] These notes provide an overview of its properties, potential applications, and proposed protocols for its use in drug delivery research, with a strong emphasis on safety.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Methoxypropyl acetate** is presented in Table 1.



Table 1: Physicochemical Properties of 2-Methoxypropyl Acetate

Property	Value	Reference
CAS Number	70657-70-4	[3]
Molecular Formula	C ₆ H ₁₂ O ₃	[4]
Molecular Weight	132.16 g/mol	[4]
Appearance	Colorless liquid	[1]
Odor	Fruity	[1]
Boiling Point	Not specified in search results	
Flash Point	77 °F	[4]
Solubility	Limited solubility in water, soluble in organic solvents	[1]

Toxicological Profile

A critical aspect of using any excipient in drug delivery is its safety profile. **2-Methoxypropyl acetate** has demonstrated significant toxicity in several studies. This information is crucial for risk assessment and for ensuring the safety of researchers and the potential viability of any formulation for preclinical and clinical studies.

Table 2: Summary of Toxicological Data for 2-Methoxypropyl Acetate



Toxicity Endpoint	Species	Route of Administration	Key Findings	Reference
Acute Toxicity	Rat	Injection	Toxic at 100 mg/kg body weight. Necrosis of the nasal septum at 500 mg/kg.	[1]
Acute Toxicity	Rat	Dermal	LD50 > 2,000 mg/kg	[2]
Acute Toxicity	Rabbit	Dermal	LD50 > 5,000 mg/kg	[2]
Acute Toxicity	Rat	Inhalation	LC50 > 23.5 mg/l	[2]
Reproductive Toxicity	-	-	May damage the unborn child. Classified as Reproductive Toxicity Category 1B.	[2]
Developmental Toxicity	Rat	Inhalation	Increased fetal malformations at concentrations of 550 ml/m³ and above.	[5]
Developmental Toxicity	Rabbit	Dermal	No developmental or maternal toxicity observed up to 2000 mg/kg.	[5]
Skin Irritation	Rabbit	Dermal	Mild skin irritation.	[5]



Eye Irritation	Rabbit	Ocular	Moderate to marked swelling and redness of the conjunctiva.	[5]
Respiratory Irritation	-	Inhalation	May cause respiratory irritation.	[2]

Proposed Application: Solvent in Nanoparticle Formulation (Hypothetical Protocol)

Given its solvent properties, **2-Methoxypropyl acetate** could potentially be used in the nanoprecipitation method for forming polymer-based nanoparticles for drug delivery. This method is suitable for encapsulating hydrophobic drugs.

Proposed Protocol for Nanoparticle Formulation by Nanoprecipitation

Materials:

- Polymer (e.g., PLGA, PCL)
- Hydrophobic Active Pharmaceutical Ingredient (API)
- 2-Methoxypropyl acetate (MPA)
- Aqueous solution containing a surfactant (e.g., Poloxamer 188, PVA)
- Purified water

Procedure:

- Organic Phase Preparation: Dissolve the polymer and the hydrophobic API in 2-Methoxypropyl acetate.
- Aqueous Phase Preparation: Prepare an aqueous solution containing a suitable surfactant.



- Nanoprecipitation: Under constant, vigorous stirring, add the organic phase dropwise to the
 aqueous phase. The rapid diffusion of the MPA into the aqueous phase will cause the
 polymer and drug to co-precipitate, forming nanoparticles.
- Solvent Removal: Remove the 2-Methoxypropyl acetate and a portion of the water, typically through evaporation under reduced pressure at a controlled temperature.
- Purification: Collect the nanoparticles by centrifugation and wash them multiple times with purified water to remove residual solvent, excess surfactant, and any unencapsulated drug.
- Lyophilization (Optional): For long-term storage, the purified nanoparticle suspension can be lyophilized, often with the addition of a cryoprotectant.

Characterization of Nanoparticles

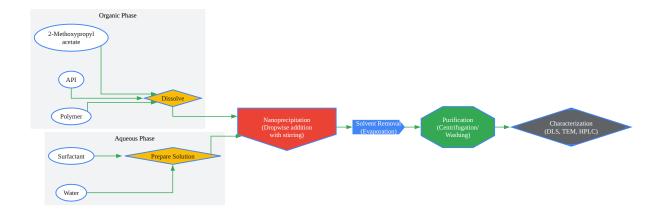
Table 3: Proposed Characterization Methods for Nanoparticles

Parameter	Method	Purpose
Particle Size and Polydispersity Index (PDI)	Dynamic Light Scattering (DLS)	To determine the average size and size distribution of the nanoparticles.
Zeta Potential	DLS with an electrode	To measure the surface charge of the nanoparticles, which indicates their stability in suspension.
Morphology	Transmission Electron Microscopy (TEM) or Scanning Electron Microscopy (SEM)	To visualize the shape and surface characteristics of the nanoparticles.
Encapsulation Efficiency and Drug Loading	UV-Vis Spectroscopy or HPLC	To quantify the amount of drug successfully encapsulated within the nanoparticles.

Experimental Workflows and Diagrams



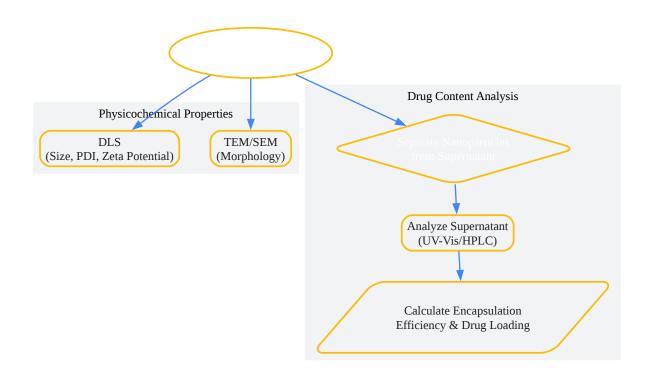
The following diagrams, generated using Graphviz, illustrate the proposed experimental workflows.



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Caption: Workflow for Nanoparticle Formulation using **2-Methoxypropyl Acetate**.





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